

# Comparative toxicity studies of 4-Amino-3-fluorophenol and related compounds

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## Compound of Interest

Compound Name: 4-Amino-3-fluorophenol

Cat. No.: B140874

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## Comparative Toxicity Analysis: 4-Amino-3-fluorophenol and its Analogs

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative toxicological overview of **4-Amino-3-fluorophenol** and related aminophenol compounds. The information is intended to support research and development activities by offering insights into the potential hazards and toxicological profiles of these substances. The data presented is a synthesis of available information from safety data sheets, toxicological databases, and relevant scientific literature.

## Executive Summary

**4-Amino-3-fluorophenol** is classified as a hazardous substance with potential for acute oral toxicity, skin sensitization, and carcinogenicity. It is also recognized as being toxic to aquatic life. While specific quantitative toxicity data for **4-Amino-3-fluorophenol**, such as a definitive LD50, is not readily available in the public domain, its toxicological profile can be inferred from its classification and through comparison with structurally similar aminophenol compounds. This guide summarizes the known toxicological endpoints, provides detailed experimental protocols for their assessment based on internationally recognized guidelines, and explores the potential mechanisms of toxicity.

# Data Presentation: Comparative Toxicity of Aminophenols

The following tables summarize the available toxicity data for **4-Amino-3-fluorophenol** and related aminophenol compounds. It is important to note the absence of specific quantitative values for **4-Amino-3-fluorophenol**, with its toxicity profile being primarily derived from GHS hazard classifications.

Table 1: Acute Oral Toxicity

Compound	CAS Number	Test Species	LD50 (mg/kg)	GHS Category	Reference
4-Amino-3-fluorophenol	399-95-1	Not specified	Data not available	Category 4 (Harmful if swallowed)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
4-Aminophenol	123-30-8	Rat (female)	375	Category 4	
2-Aminophenol	95-55-6	Rat	1288	Category 4	
3-Aminophenol	591-27-5	Rat	920	Category 4	

Table 2: Skin Sensitization

Compound	CAS Number	Test Method	Result	GHS Category	Reference
4-Amino-3-fluorophenol	399-95-1	Not specified	May cause an allergic skin reaction	Category 1	[1][2][3]
4-Aminophenol	123-30-8	LLNA	Sensitizer	Category 1	
2-Aminophenol	95-55-6	GPMT	Sensitizer	Category 1	
3-Aminophenol	591-27-5	LLNA	Not a sensitizer	Not classified	

Table 3: Carcinogenicity

Compound	CAS Number	Test Species	Finding	GHS Category	Reference
4-Amino-3-fluorophenol	399-95-1	Not specified	Suspected of causing cancer	Category 1B	[1][2][3]
4-Aminophenol	123-30-8	Rat	No evidence of carcinogenicity	Not classified	[4]
2-Aminophenol	95-55-6	Rat/Mouse	No evidence of carcinogenicity	Not classified	
4-Amino-2-nitrophenol	119-34-6	Rat	Evidence of carcinogenicity (urinary bladder tumors)	Category 2	[5][6]

Table 4: Aquatic Toxicity

Compound	CAS Number	Test Species	EC50 (48h) (mg/L)	GHS Classification	Reference
4-Amino-3-fluorophenol	399-95-1	Not specified	Data not available	Toxic to aquatic life with long lasting effects	[1][2][3]
4-Aminophenol	123-30-8	Daphnia magna	0.8	Acute Category 1, Chronic Category 1	
2-Aminophenol	95-55-6	Daphnia magna	2.1	Acute Category 2, Chronic Category 2	
3-Aminophenol	591-27-5	Daphnia magna	1.1	Acute Category 2, Chronic Category 2	

## Experimental Protocols

The toxicological data presented are typically generated using standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). Below are detailed summaries of the methodologies for the key toxicity endpoints.

### Acute Oral Toxicity (Following OECD Guideline 423: Acute Toxic Class Method)

This method is designed to estimate the acute oral toxicity of a substance and to classify it according to the Globally Harmonised System (GHS).[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

- Principle: A stepwise procedure is used where a small number of animals are dosed at defined levels. The outcome of each step (mortality or survival) determines the dose for the next step.
- Test Animals: Typically, young adult female rats are used.
- Procedure:
  - Animals are fasted prior to dosing.
  - The test substance is administered orally by gavage in a single dose.
  - A starting dose of 300 mg/kg is often used if there is no prior information on the substance's toxicity. Other starting doses (5, 50, 2000 mg/kg) can be used based on available information.
  - Animals are observed for mortality and clinical signs of toxicity for up to 14 days.
  - Body weight is recorded weekly.
  - A necropsy is performed on all animals at the end of the study.
- Data Analysis: The classification is determined by the dose at which mortality is observed.

## **Skin Sensitization (Following OECD Guideline 429: Local Lymph Node Assay - LLNA)**

The LLNA is an in vivo method for identifying potential skin sensitizing substances by measuring lymphocyte proliferation in the draining auricular lymph nodes.[\[5\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

- Principle: Sensitizing chemicals induce a primary proliferation of lymphocytes in the lymph nodes draining the site of application. This proliferation is proportional to the dose and potency of the sensitizer.
- Test Animals: Typically, female CBA/J or BALB/c mice are used.
- Procedure:

- The test substance is applied to the dorsal surface of each ear for three consecutive days.
- A vehicle control and a positive control are run in parallel.
- On day 6, a solution of  $^3\text{H}$ -methyl thymidine is injected intravenously.
- After 5 hours, the draining auricular lymph nodes are excised, and a single-cell suspension is prepared.
- The incorporation of  $^3\text{H}$ -methyl thymidine is measured by  $\beta$ -scintillation counting.

- Data Analysis: The Stimulation Index (SI) is calculated by dividing the mean proliferation in each treated group by the mean proliferation in the vehicle control group. An SI of 3 or greater is considered a positive result, indicating that the substance is a skin sensitizer.

## Carcinogenicity (Following OECD Guideline 451: Carcinogenicity Studies)

These are long-term studies designed to assess the carcinogenic potential of a substance in animals.[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)

- Principle: Animals are exposed to the test substance for a major portion of their lifespan to observe for the development of neoplastic lesions.
- Test Animals: Typically, rats and mice are used.
- Procedure:
  - At least three dose levels and a concurrent control group are used, with at least 50 animals of each sex per group.
  - The substance is administered daily, typically through the diet or by gavage, for 18-24 months for mice and 24 months for rats.
  - Animals are observed daily for clinical signs of toxicity and palpable masses.
  - Body weight and food consumption are recorded weekly.

- Hematology and clinical chemistry are performed at interim periods and at termination.
- A full necropsy and histopathological examination of all organs and tissues are performed.
- Data Analysis: The incidence of tumors in the treated groups is compared to the control group using appropriate statistical methods.

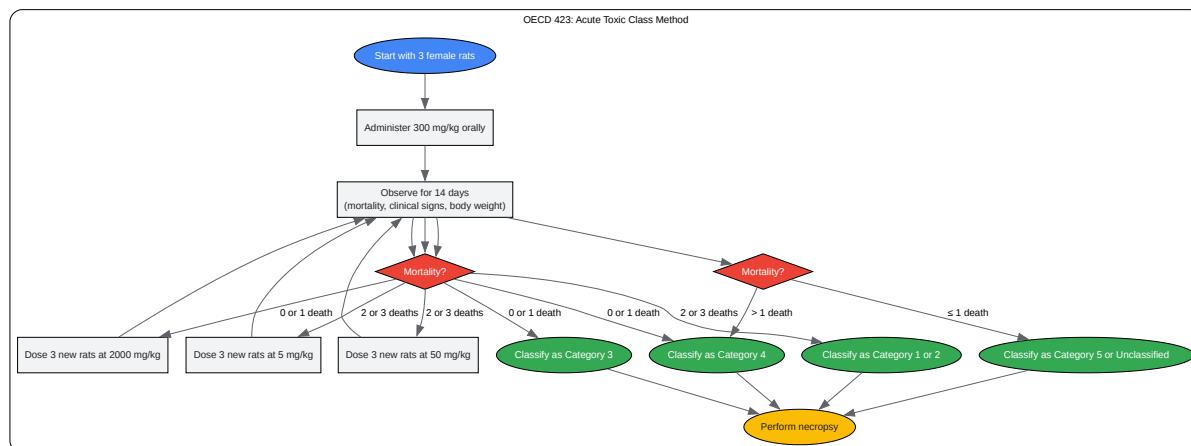
## **Aquatic Toxicity (Following OECD Guideline 202: Daphnia sp. Acute Immobilisation Test)**

This test determines the acute toxicity of a substance to freshwater invertebrates.[\[26\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#)[\[30\]](#)

- Principle: Daphnia magna are exposed to the test substance for 48 hours, and the concentration that causes immobilization in 50% of the population (EC50) is determined.
- Test Organism: Daphnia magna, less than 24 hours old.
- Procedure:
  - Daphnids are exposed to at least five concentrations of the test substance in a static or semi-static system.
  - A control group is maintained in water without the test substance.
  - The number of immobilized daphnids is recorded at 24 and 48 hours.
- Data Analysis: The 48-hour EC50 value and its confidence limits are calculated using statistical methods such as probit analysis.

## **Visualizations**

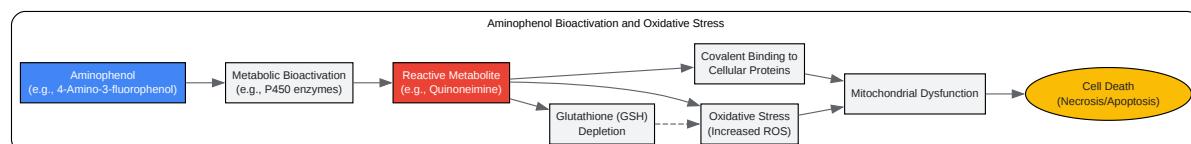
## **Experimental Workflow for Acute Oral Toxicity (OECD 423)**



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Caption: Workflow for OECD 423 Acute Oral Toxicity Test.

## Potential Signaling Pathway for Aminophenol-Induced Toxicity



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Caption: Proposed pathway of aminophenol-induced cytotoxicity.

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